

Inter-laboratory comparison of MDMA-BUTINACA quantification methods

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Compound of Interest

Compound Name: *Mdmb-butinaca*

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A Comparative Guide to MDMA-BUTINACA Quantification Methods

For researchers, scientists, and drug development professionals engaged in the analysis of synthetic cannabinoids, this guide offers a comparative overview of current analytical methodologies for the quantification of **MDMA-BUTINACA** and its closely related analogs. The following sections provide a synthesis of performance data from various studies, detailed experimental protocols, and visual workflows to facilitate a comprehensive understanding of the available methods.

Quantitative Performance Data

The selection of an appropriate analytical method for the quantification of **MDMA-BUTINACA** is contingent on factors such as the matrix, required sensitivity, and the specific instrumentation available. The following table summarizes the performance characteristics of various methods reported in the literature, providing a baseline for inter-laboratory comparison.

Analytical Method	Matrix	Analyte	LOD	LLOQ	Accuracy (Bias %)	Precision (RSD %)	Reference
UPLC-MS/MS	Human Hair	ADB-BUTINACA	0.5 - 5 pg/mg	1 - 10 pg/mg	Not Specified	Not Specified	[1]
GC-MS/MS	Human Hair	ADB-BUTINACA	10 pg/mg	20 pg/mg	Not Specified	Not Specified	[2]
GC-MS	Herbal Products	4F-MDMB-BUTINACA	0.5 µg/g	1 µg/g	-14.73% to 10.23%	2.03% to 14.25%	[3][4]
LC-MS/MS	Blood	4F-MDMB-BINACA & Metabolites	0.02 - 0.05 ng/mL	0.05 - 0.1 ng/mL	91.6% to 107.1% (Intra-day) / 93.6% to 102.5% (Inter-day)	1.4% to 3.5% (Intra-day) / 2.1% to 8.5% (Inter-day)	[5]
LC-MS/MS	Blood & Urine	ADB-BUTINACA & MDMB-4en-PINACA	0.60 ng/mL (Blood) / 0.63 ng/mL (Urine)	Not Specified	Not Specified	Not Specified	[6]

LOD: Limit of Detection; LLOQ: Lower Limit of Quantification; RSD: Relative Standard Deviation.

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of analytical results. Below are summaries of key experimental protocols for the quantification of **MDMB-BUTINACA** and its analogs.

UPLC-MS/MS Method for ADB-BUTINACA in Human Hair[1]

- **Sample Preparation:** Twenty milligrams of hair are washed, dried, and then pulverized using a cryo-grinding technique. The pulverized sample is then extracted with methanol.
- **Chromatography:** A Waters Acquity UPLC HSS T3 column (100 mm × 2.1 mm, 1.8 μm) is used for chromatographic separation. The mobile phase consists of a gradient of Mobile Phase A (20 mmol/L ammonium acetate, 0.1% formic acid, and 5% acetonitrile in water) and Mobile Phase B (acetonitrile).
- **Mass Spectrometry:** Detection and quantification are performed using a tandem mass spectrometer.

GC-MS Method for 4F-MDMB-BUTINACA in Herbal Products[3][4]

- **Sample Preparation:** A methanolic liquid-liquid extraction (LLE) is employed to extract 4-fluoro **MDMB-BUTINACA** from the herbal powder. XLR-11 is used as an internal standard (IS).
- **Gas Chromatography-Mass Spectrometry (GC-MS):** The analysis is carried out using a GC-MS system operating in selected ion monitoring (SIM) mode to enhance sensitivity and selectivity.
- **Validation:** The method is validated for linearity, sensitivity, selectivity, precision, accuracy, and extraction recovery.

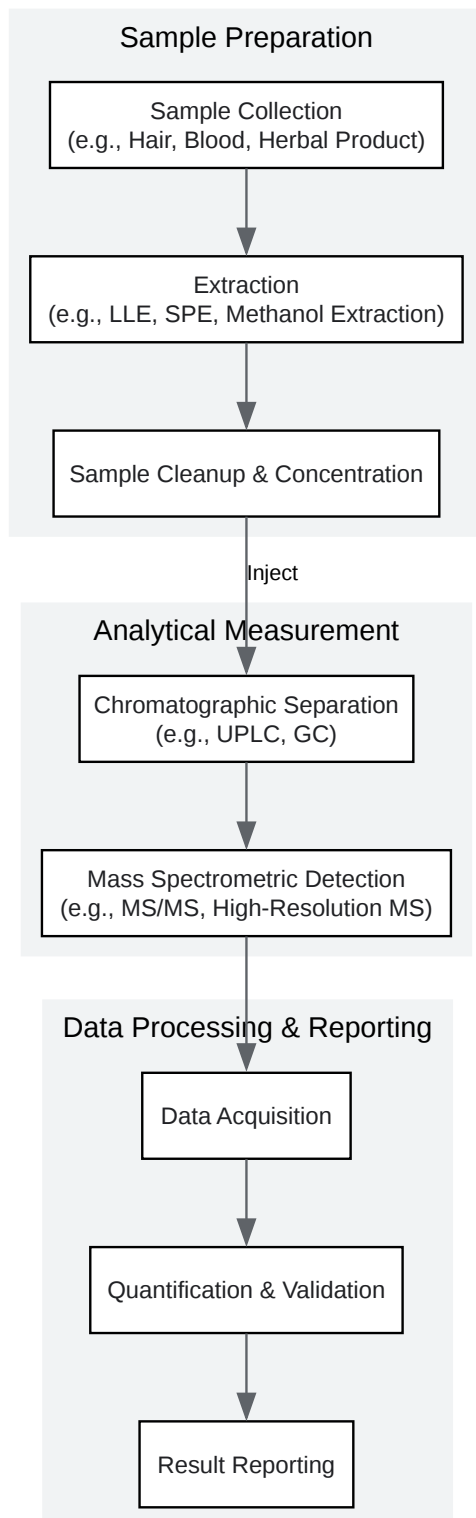
LC-MS/MS Method for 4F-MDMB-BINACA and its Metabolites in Blood[5]

- **Sample Preparation:** Solid-phase extraction (SPE) is used to prepare the blood samples for analysis.
- **Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS):** The separation and detection of the parent compound and its metabolites are achieved using an LC-MS/MS system.
- **Validation:** The method is validated for selectivity, linearity, limits of detection and quantification, accuracy, precision, recovery, and matrix effect.

Visualizing the Quantification Workflow

To provide a clearer understanding of the analytical process, the following diagrams illustrate a typical experimental workflow and a logical comparison of the quantification methods.

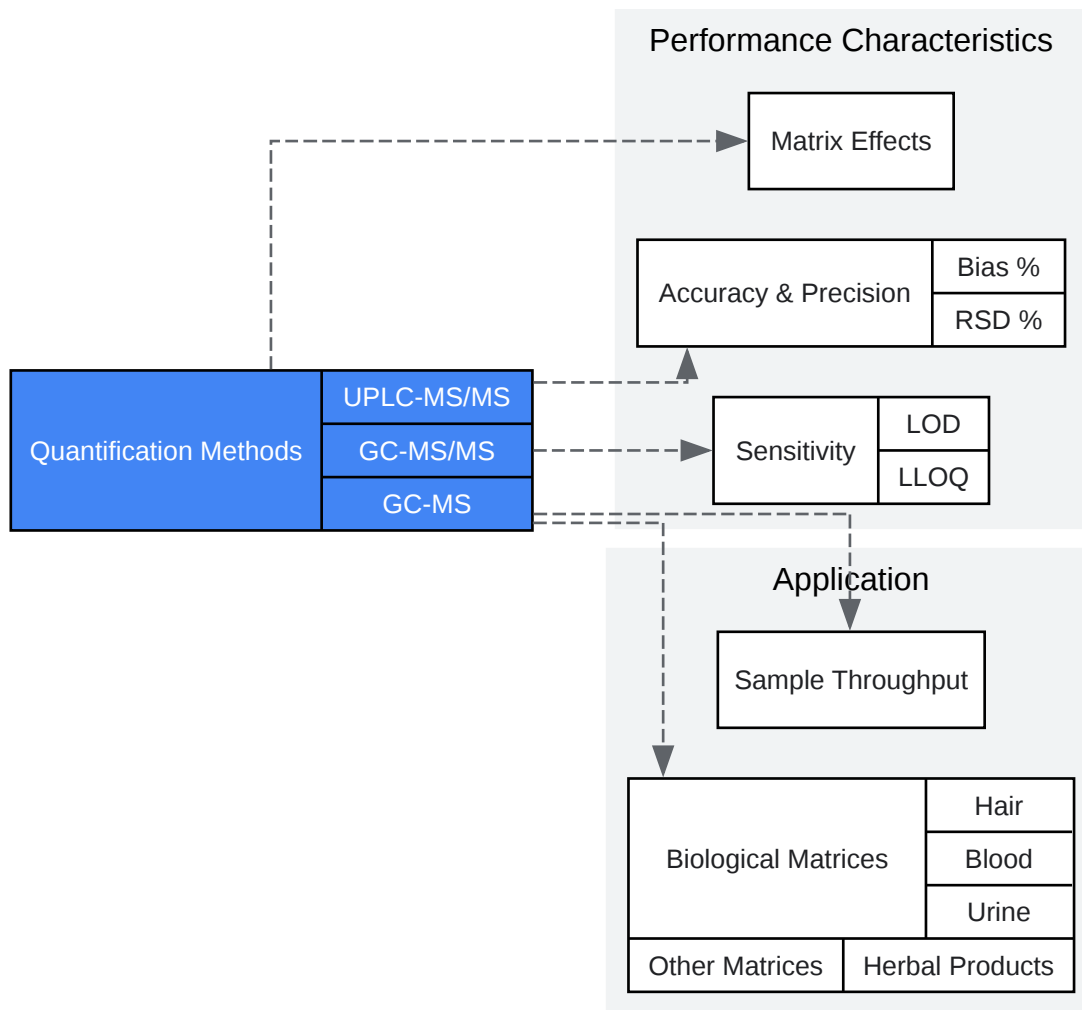
Experimental Workflow for MDMA-BUTINACA Quantification



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Caption: A typical experimental workflow for the quantification of **MDMA-BUTINACA**.

Logical Comparison of MDMA-BUTINACA Quantification Methods



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Caption: A logical comparison of **MDMA-BUTINACA** quantification methods.

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References

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